

# SHP836 Dissolution Guide for Experimental Use

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## Compound of Interest

Compound Name: SHP836

Cat. No.: B610829

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on dissolving **SHP836** for experimental applications. Find answers to frequently asked questions and step-by-step protocols to ensure optimal preparation of your **SHP836** solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **SHP836**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a stock solution of **SHP836**. It is possible to achieve a high concentration of up to 250 mg/mL in DMSO with the aid of ultrasonication.<sup>[1]</sup> For routine lab use, a stock solution of 10 mM in DMSO is also commonly available and recommended.<sup>[1]</sup>

Q2: My **SHP836** solution shows precipitation. How can I resolve this?

A2: If you observe precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.<sup>[1]</sup> Ensure you are using newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.<sup>[1]</sup>

Q3: How should I store my **SHP836** stock solution?

A3: Once prepared, it is crucial to aliquot your stock solution and store it properly to prevent degradation from repeated freeze-thaw cycles. Store the solution at -80°C for up to 2 years or at -20°C for up to 1 year.<sup>[1]</sup>

Q4: Can I use **SHP836** directly from a DMSO stock solution in my cell-based assays?

A4: While **SHP836** is soluble in DMSO, it is important to consider the final concentration of DMSO in your cell culture media. High concentrations of DMSO can be toxic to cells. It is best practice to prepare a fresh working solution by diluting the DMSO stock in your experimental buffer or media to a final DMSO concentration that is well-tolerated by your cell line, typically below 0.5%.

Q5: Are there established protocols for preparing **SHP836** for in vivo animal studies?

A5: Yes, there are several established protocols for preparing **SHP836** for in vivo administration. These typically involve a two-step process of first preparing a clear stock solution in DMSO and then diluting it with a suitable vehicle. The choice of vehicle depends on the route of administration and the experimental animal. It is recommended to prepare working solutions for in vivo experiments fresh on the day of use.[\[1\]](#)

## Quantitative Solubility Data

The following tables summarize the solubility of **SHP836** in various solvent systems for both in vitro and in vivo experiments.

Table 1: In Vitro Solubility

Solvent	Concentration	Notes
DMSO	250 mg/mL (709.70 mM)	Requires sonication. Use newly opened DMSO. <a href="#">[1]</a>

Table 2: In Vivo Formulation Solubility

Formulation	Achievable Concentration
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 6.25 mg/mL (17.74 mM)
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 6.25 mg/mL (17.74 mM)
10% DMSO, 90% Corn Oil	≥ 6.25 mg/mL (17.74 mM)
Data sourced from MedchemExpress product information. <a href="#">[1]</a>	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM SHP836 Stock Solution in DMSO

Materials:

- **SHP836** powder (CAS No. 1957276-35-5)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath
- Sterile microcentrifuge tubes

Procedure:

- Calculate the mass of **SHP836** required to prepare the desired volume of a 10 mM solution. The molecular weight of **SHP836** is 352.38 g/mol .
- Weigh the calculated amount of **SHP836** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.

- Vortex the solution vigorously for 1-2 minutes.
- If the solid is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[\[1\]](#)

## Protocol 2: Preparation of an In Vivo Working Solution (Example Formulation)

This protocol describes the preparation of a working solution using 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Materials:

- **SHP836** stock solution in DMSO (e.g., 62.5 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes

Procedure:

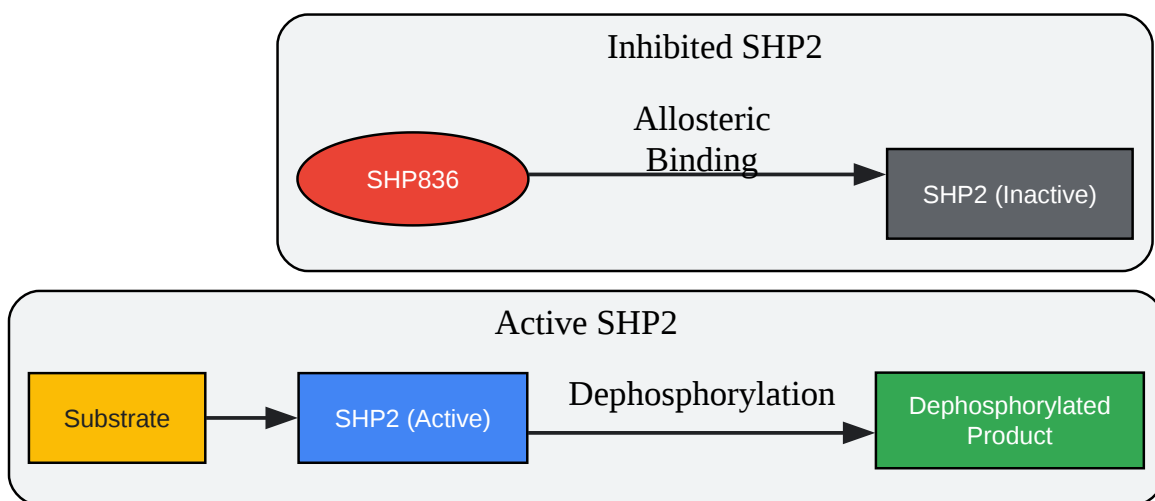
- To prepare 1 mL of working solution, start with 100 µL of a 62.5 mg/mL **SHP836** stock solution in DMSO.
- Add 400 µL of PEG300 to the DMSO stock solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.

- Add 450  $\mu$ L of saline to bring the final volume to 1 mL. Mix well.
- The final concentration of **SHP836** in this working solution will be 6.25 mg/mL.[1]
- Use the freshly prepared working solution for your in vivo experiment on the same day.[1]

## Visual Guides

### SHP836 Mechanism of Action

**SHP836** is an allosteric inhibitor of the SHP2 phosphatase.[1][2] It binds to a site distinct from the active site, stabilizing a conformation where the catalytic site is blocked and inaccessible to its substrate.[1]

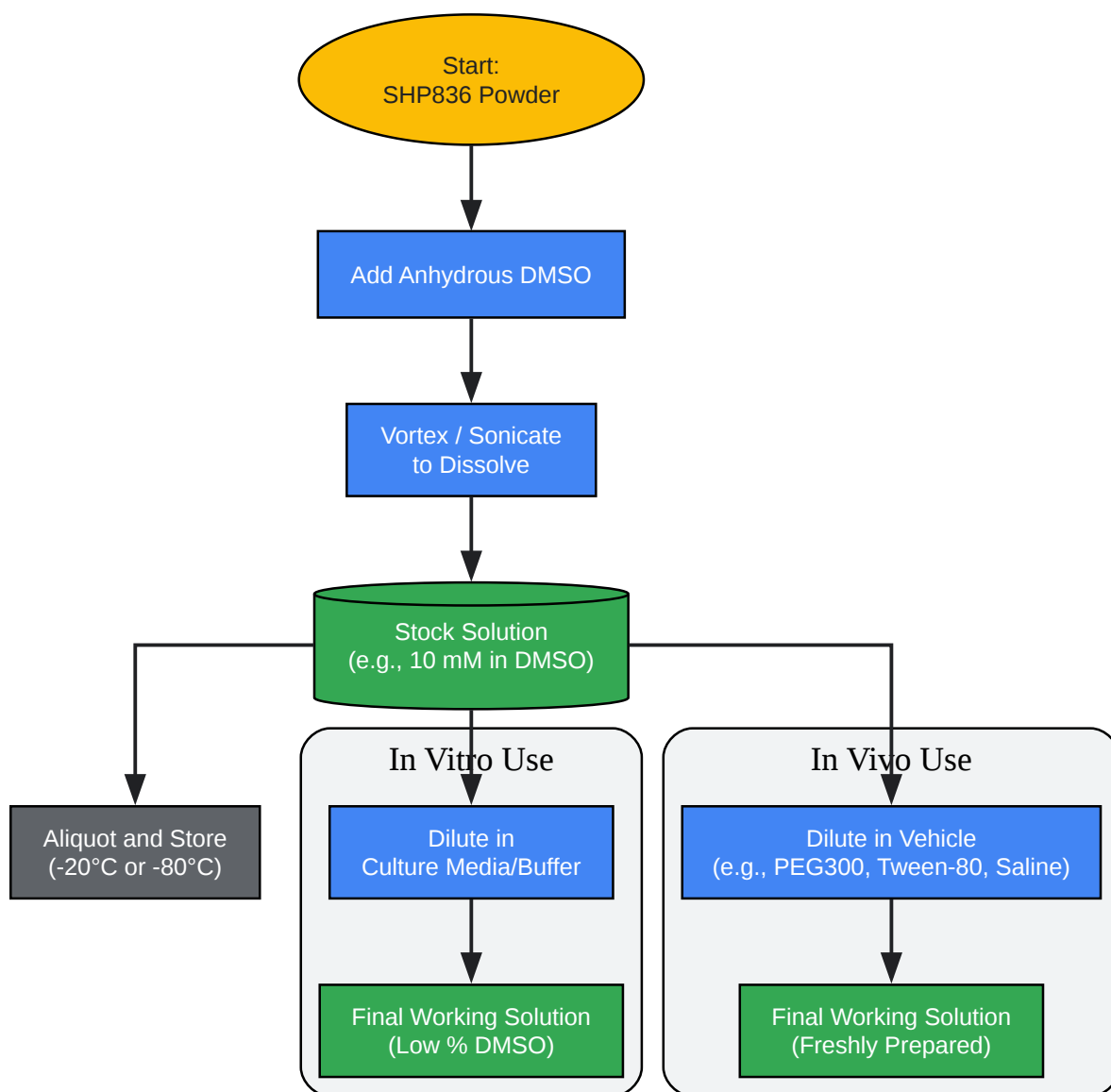


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Caption: Allosteric inhibition of SHP2 by **SHP836**.

## Experimental Workflow: Solution Preparation

The following diagram illustrates the general workflow for preparing **SHP836** solutions for experimental use.



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Caption: Workflow for preparing **SHP836** stock and working solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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